

arsenous acid stability and decomposition in aqueous solution

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Compound of Interest

Compound Name: Arsenenous acid

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An In-depth Technical Guide on the Stability and Decomposition of Arsenous Acid in Aqueous Solution

Introduction

Arsenous acid, with the chemical formula H_3AsO_3 , is an inorganic compound that exists in aqueous solutions.[1] It is formed when arsenic trioxide (As_2O_3) dissolves in water.[2][3] Despite its significance in environmental science, toxicology, and certain therapeutic applications, arsenous acid has not been isolated as a pure material.[1] Its behavior in aqueous media is complex, governed by factors such as pH, redox potential (Eh), and temperature. This guide provides a comprehensive overview of the stability, speciation, and decomposition of arsenous acid in aqueous solutions, intended for researchers, scientists, and professionals in drug development.

Chemical Properties and Speciation

Arsenous acid is a pyramidal molecule with three hydroxyl groups bonded to a central arsenic atom, correctly represented as $\text{As}(\text{OH})_3$. [1] ^1H NMR studies of its aqueous solutions show a single signal, which is consistent with this high-symmetry structure.[1]

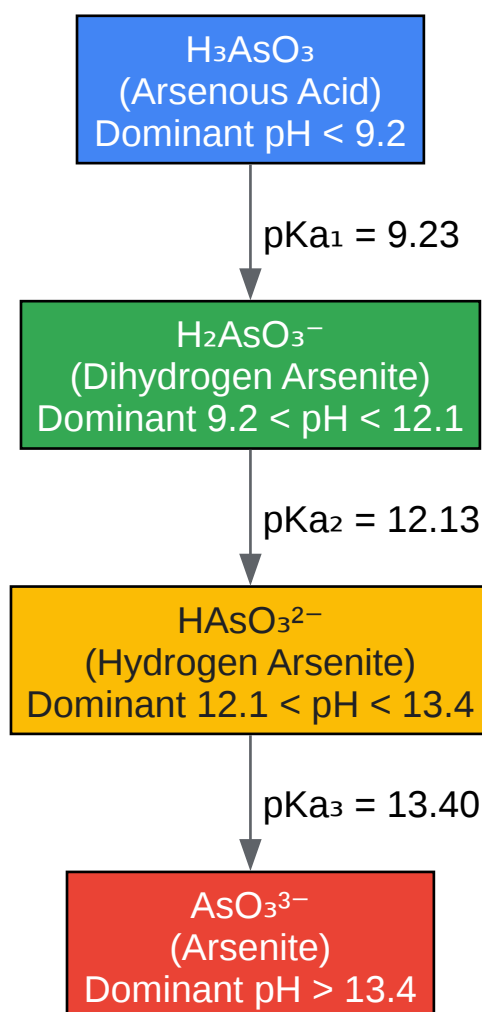
Acid-Base Equilibria

Arsenous acid is a weak tribasic acid that dissociates in water. The successive pK_a values have been reported as 9.23, 12.13, and 13.40.[2] The speciation of arsenous acid is therefore

highly dependent on the pH of the solution.

- Below pH 9.2: The predominant species is the undissociated neutral molecule, H_3AsO_3 (arsenous acid).[4][5]
- Between pH 9.2 and 12.1: The primary species is the dihydrogen arsenite ion, $[\text{AsO}(\text{OH})_2]^-$ or H_2AsO_3^- . [1][4]
- Between pH 12.1 and 13.4: The hydrogen arsenite ion, $[\text{AsO}_2(\text{OH})]^{2-}$ or HASO_3^{2-} , becomes significant.[1][6]
- Above pH 13.4: The fully deprotonated arsenite ion, $[\text{AsO}_3]^{3-}$, is the dominant form.[1][6]

The following diagram illustrates the pH-dependent speciation of arsenous acid.



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Figure 1: Arsenous Acid Speciation as a Function of pH.

Stability and Decomposition in Aqueous Solution

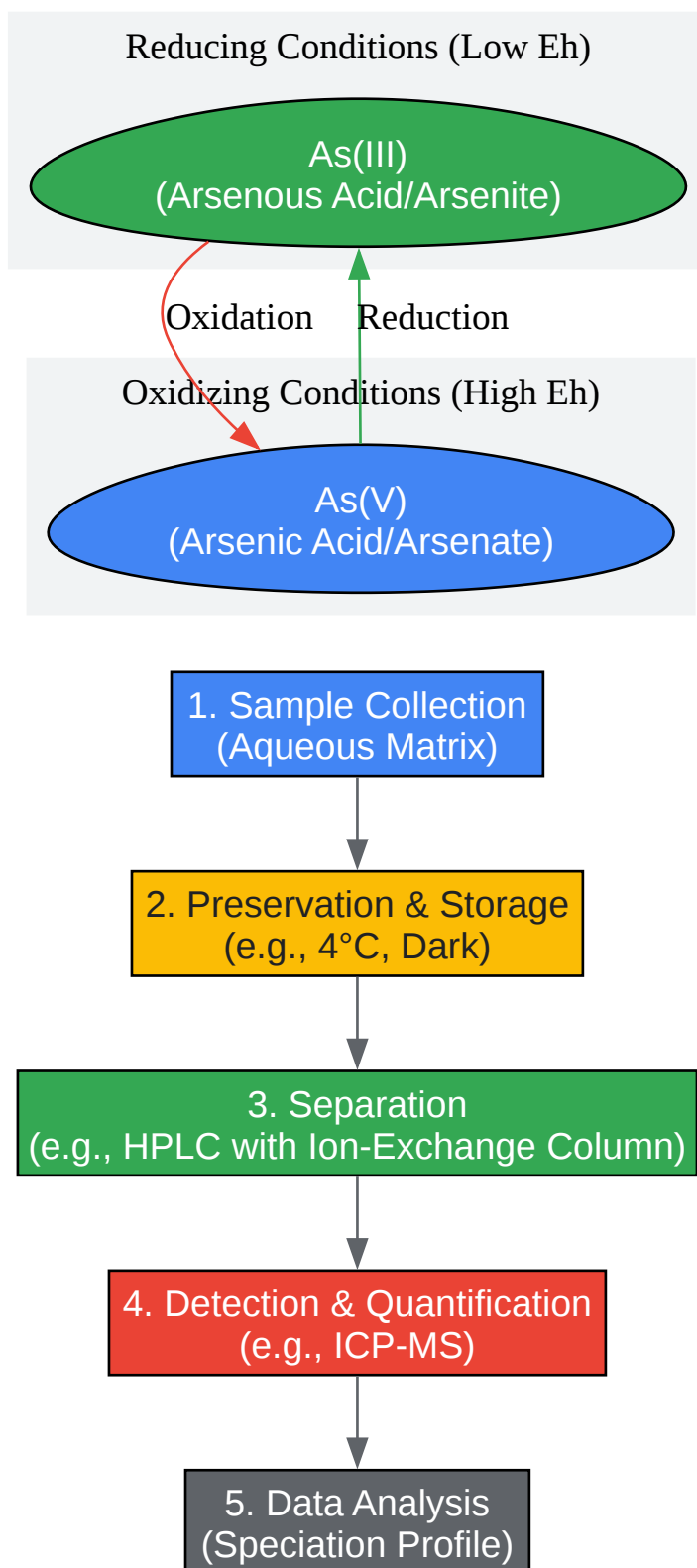
The stability of arsenous acid (As(III)) is critically influenced by the redox potential (Eh) and pH of the aqueous environment.[7]

Influence of Redox Potential (Eh) and pH

Redox potential and pH are the most important factors controlling arsenic speciation in water. [4][6][7]

- Reducing Conditions: In anaerobic or reducing environments (low Eh), trivalent arsenic species (arsenites) are dominant.[5] The neutral H_3AsO_3 molecule is the main form up to a pH of about 9.[4][7]
- Oxidizing Conditions: In oxygen-rich, aerobic environments (high Eh), pentavalent arsenic species (arsenates) are the dominant forms.[5] Under these conditions, arsenous acid (As(III)) is oxidized to arsenic acid (H_3AsO_4). Thermodynamic calculations suggest that in oxygenated ocean water, the ratio of arsenate to arsenite activity can be as high as $10^{26}:1$. [2]

The diagram below illustrates the general relationship between redox potential and the primary arsenic species.



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References

- 1. Arsenous acid - Wikipedia [en.wikipedia.org]
- 2. Chemistry of Arsenic - Arsenic - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. What is the mechanism of Arsenious Acid? [synapse.patsnap.com]
- 4. researchgate.net [researchgate.net]
- 5. taylorandfrancis.com [taylorandfrancis.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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